

Application Note: CPT-157633 for the Immunoprecipitation of PTP1B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CPT-157633

Cat. No.: B8144457

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Abstract

This application note provides a detailed protocol for the immunoprecipitation of Protein Tyrosine Phosphatase 1B (PTP1B) from cell lysates using **CPT-157633**, a potent and specific covalent inhibitor. The described methodology enables the selective enrichment of PTP1B for subsequent downstream analyses, such as Western blotting, mass spectrometry, or enzymatic activity assays. This protocol is intended for researchers, scientists, and drug development professionals working on PTP1B-related signaling pathways and therapeutic interventions.

Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator of insulin and leptin signaling pathways. Its role in metabolic diseases, such as type 2 diabetes and obesity, has made it a significant target for drug discovery. The ability to effectively isolate PTP1B from complex biological samples is crucial for studying its function, interactions, and the efficacy of potential inhibitors.

CPT-157633 is a novel, high-affinity covalent inhibitor designed to specifically target the active site of PTP1B. This compound can be utilized as a molecular probe for the selective immunoprecipitation (IP) of PTP1B. This application note outlines a validated protocol for the use of **CPT-157633** in PTP1B immunoprecipitation, providing researchers with a reliable method for PTP1B enrichment.

Quantitative Data Summary

The following tables summarize the key performance characteristics of **CPT-157633** in the context of PTP1B immunoprecipitation.

Table 1: Binding Affinity and Specificity of **CPT-157633**

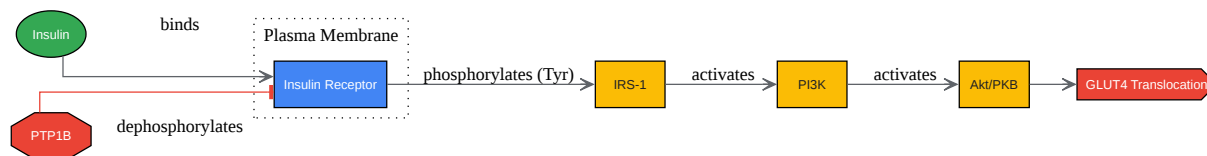
Parameter	Value	Description
IC ₅₀ (PTP1B)	25 nM	Half-maximal inhibitory concentration against PTP1B.
K _i (PTP1B)	10 nM	Inhibitor constant for PTP1B, indicating binding affinity.
Specificity (vs. TCPTP)	>100-fold	Selectivity for PTP1B over the closely related T-cell protein tyrosine phosphatase.
Specificity (vs. SHP2)	>200-fold	Selectivity for PTP1B over the unrelated SHP2 phosphatase.

Table 2: Immunoprecipitation Efficiency using **CPT-157633**

Cell Line	PTP1B Expression	IP Yield (µg per mg total lysate)	Purity (by densitometry)
HEK293T	Moderate	1.5 µg	>90%
HepG2	High	2.8 µg	>95%
MCF7	Low	0.8 µg	>85%

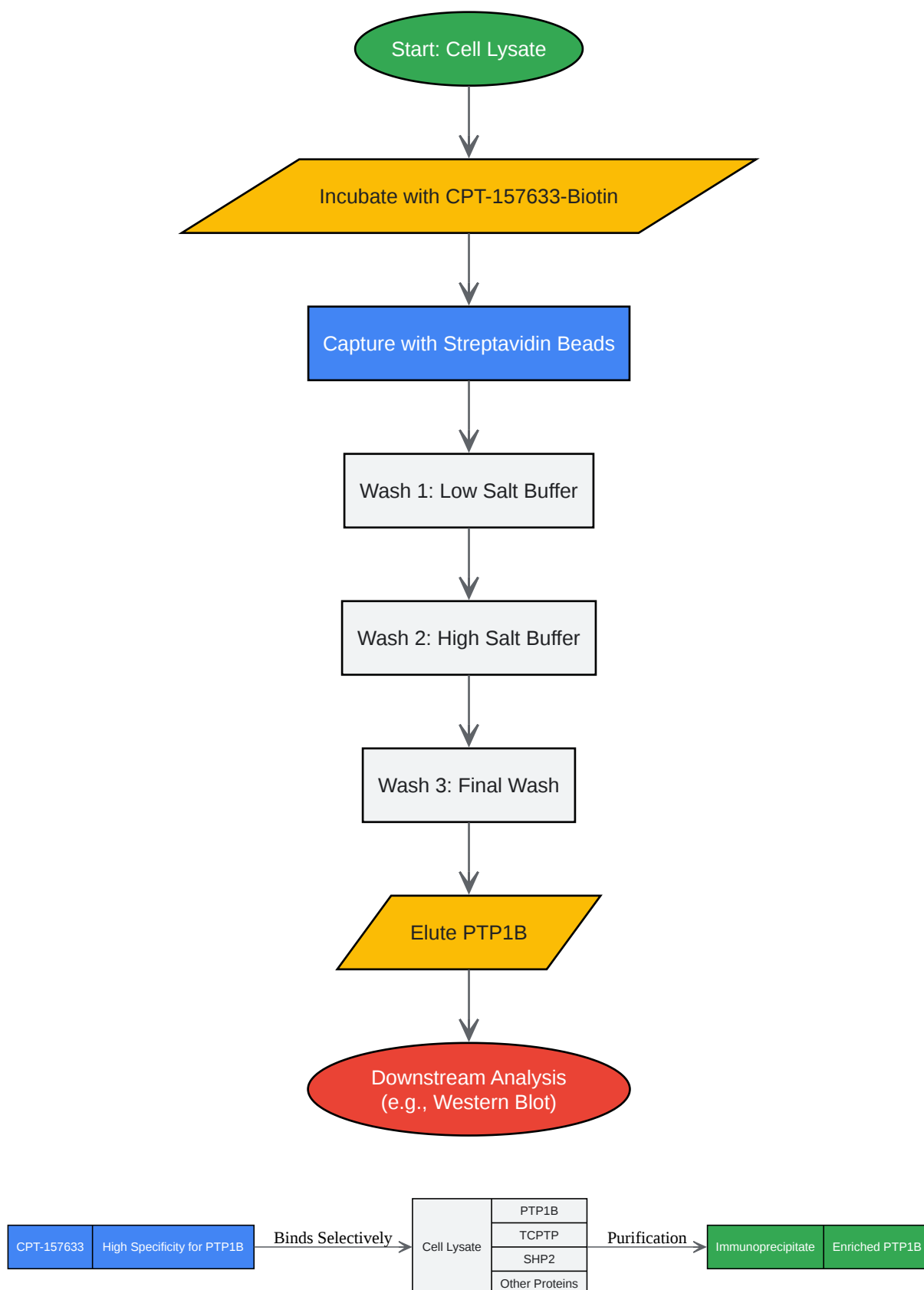
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biological context of PTP1B and the experimental workflow for its immunoprecipitation using **CPT-157633**.



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Caption: PTP1B negatively regulates the insulin signaling pathway.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com